

Preparation of Dclk1-IN-1 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Dclk1-IN-2

Cat. No.: B12381823

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Introduction

Dclk1-IN-1 is a potent and selective inhibitor of Doublecortin-like kinase 1 (DCLK1) and DCLK2, with IC₅₀ values of 57.2 nM and 103 nM, respectively, in kinase assays.[1] It is a valuable tool for studying the roles of DCLK1 and DCLK2 in various biological processes, including cancer biology.[1][2][3][4] Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of Dclk1-IN-1 due to the inhibitor's high solubility in it.[1][3] This document provides a detailed protocol for the preparation, storage, and handling of Dclk1-IN-1 stock solutions in DMSO.

Quantitative Data Summary

A summary of the key quantitative data for Dclk1-IN-1 is provided in the table below. This information is essential for accurate calculations when preparing stock solutions.

| Parameter | Value | Reference |
|---------------------------|---|-----------|
| Molecular Weight (MW) | 527.54 g/mol | [1][5] |
| Solubility in DMSO | ≥ 95 mg/mL (180.08 mM) | [1] |
| Appearance | Solid powder | N/A |
| Storage of Solid | -20°C for up to 3 years | [1][3] |
| Storage of Stock Solution | -80°C for up to 1 year; -20°C for up to 1 month | [1][2][3] |

Experimental Protocol: Preparation of a 10 mM Dclk1-IN-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Dclk1-IN-1 in DMSO, a commonly used concentration for in vitro studies.

Materials:

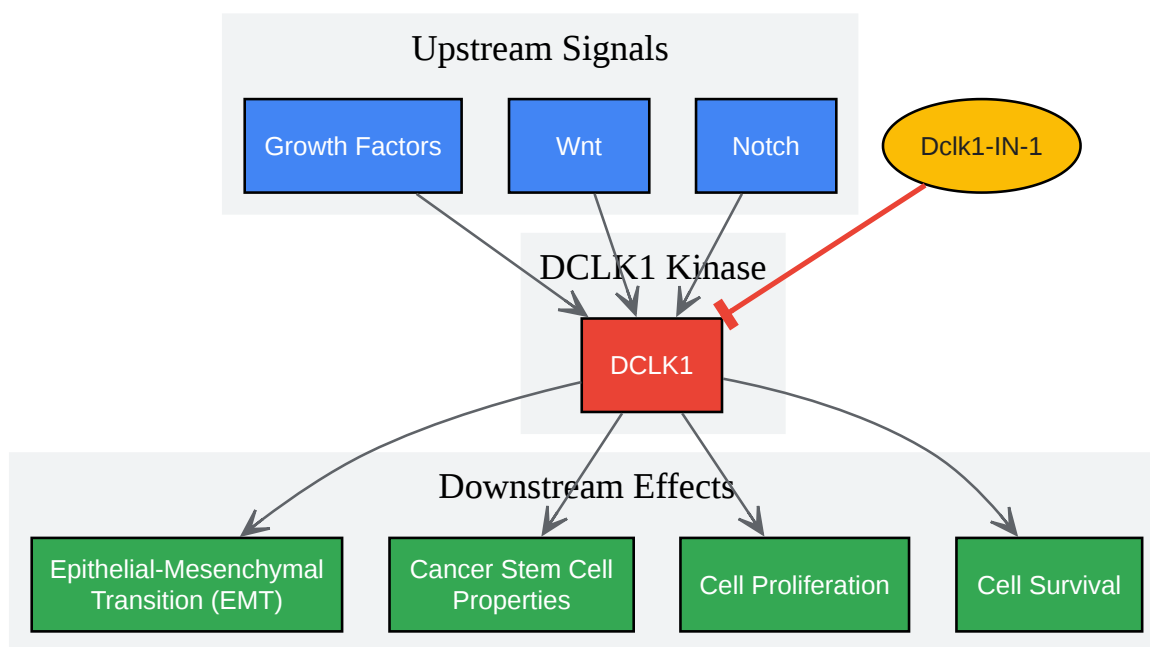
- Dclk1-IN-1 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of Dclk1-IN-1 powder to room temperature to prevent condensation of moisture, which can affect the stability of the compound.

- Weighing Dclk1-IN-1: Carefully weigh out the desired amount of Dclk1-IN-1 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need to weigh 5.28 mg of Dclk1-IN-1.
 - Calculation:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 527.54 \text{ g/mol} \times 1000 \text{ mg/g} = 5.2754 \text{ mg}$
- Dissolving in DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed Dclk1-IN-1. To prepare a 10 mM stock solution with 5.28 mg of the compound, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution.[3] Visually inspect the solution to ensure no solid particles remain.
- Aliquoting: To avoid repeated freeze-thaw cycles that can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in microcentrifuge tubes.[1]
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1][2][3] When ready to use, thaw a single aliquot at room temperature.

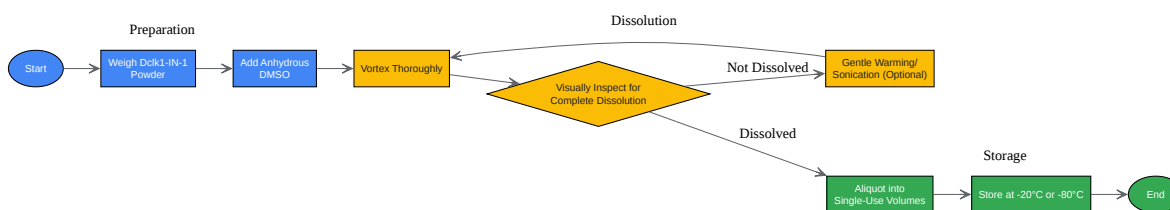
Dclk1 Signaling Pathway and Inhibition



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Caption: Dclk1 signaling pathway and the inhibitory action of Dclk1-IN-1.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing Dclk1-IN-1 stock solution in DMSO.

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